

# An In-depth Technical Guide to Triisobutyl Phosphate

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## Compound of Interest

Compound Name: *Triisobutyl phosphate*

Cat. No.: *B031779*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Triisobutyl Phosphate** (TIBP), a versatile organophosphorus compound. It covers its fundamental chemical identity, physical and chemical properties, toxicological data, and relevant experimental protocols. This document is intended to serve as a valuable resource for professionals in research, science, and drug development who may be working with or exploring the applications of this compound.

## Chemical Identity

**Triisobutyl phosphate** is a strong, polar solvent.<sup>[1][2][3]</sup> Its unique properties make it a valuable component in a variety of industrial and research applications, including as a defoamer, plasticizer, and solvent.<sup>[1][3][4][5][6]</sup>

CAS Number: 126-71-6<sup>[4][7][8][9][10][11]</sup>

Synonyms:

A comprehensive list of synonyms for **Triisobutyl Phosphate** is provided in the table below for easy reference.

Synonym	Source
Phosphoric acid, tris(2-methylpropyl) ester	<a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a>
TiBP	<a href="#">[4]</a> <a href="#">[8]</a>
Phosphoric acid triisobutylester	<a href="#">[7]</a>
Tri-iso-butylphosphate	<a href="#">[7]</a> <a href="#">[9]</a>
Isobutyl phosphate	<a href="#">[8]</a> <a href="#">[9]</a>
Tris(2-methylpropyl) phosphate	<a href="#">[9]</a>
Phosphoric acid, triisobutyl ester	<a href="#">[9]</a>
2-methylpropyl di2-methylpropyl phosphate	<a href="#">[8]</a> <a href="#">[9]</a>

## Physicochemical and Toxicological Properties

The following tables summarize key quantitative data for **Triisobutyl Phosphate**, including its physical and chemical properties, product specifications from a representative technical data sheet, and toxicological information.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C12H27O4P	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[12]</a>
Molecular Weight	266.31 g/mol	<a href="#">[8]</a>
Appearance	Colorless and transparent liquid	<a href="#">[10]</a>
Density	0.965 g/cm <sup>3</sup> at 20 °C	
Boiling Point	~205 °C (decomposes at 272 °C / 1013 hPa)	<a href="#">[8]</a>
Melting Point	< -60 °C	
Flash Point	133 °C (DIN 51758)	
Solubility in Water	0.26 g/L	
Vapor Pressure	0.002 hPa at 20 °C	
Autoignition Temperature	430 °C (DIN 51794)	

Table 2: Representative Technical Specifications

Parameter	Specification	Source(s)
Purity (%)	≥ 99.0	<a href="#">[10]</a>
Color (APHA)	≤ 20	<a href="#">[10]</a>
Moisture Content (%)	≤ 0.2	<a href="#">[10]</a>
Acidity (mg KOH/g)	≤ 0.1	<a href="#">[10]</a>
Specific Gravity (20°C)	0.960 - 0.970	<a href="#">[10]</a>
Refractive Index (n <sub>20/D</sub> )	1.4190 – 1.4200	<a href="#">[10]</a>

Table 3: Toxicological Data

Test	Result	Species	Source(s)
LD50, Oral	> 5000 mg/kg	Rabbit	[8][13]
LD50, Dermal	> 5000 mg/kg	Rabbit	[8][13]
LC50, Inhalation (4h)	> 5.14 mg/L	Rat	[13]
96h LC50 (Zebrafish Larvae)	56.51 mg/L	Zebrafish	[14]
120h LC50 (Zebrafish Larvae)	48.85 mg/L	Zebrafish	[14]
Skin Irritation	Moderate	Rabbit	[13]
Eye Irritation	Moderate	-	[13]
Skin Sensitization	May cause an allergic skin reaction	-	[8]

## Experimental Protocols

This section details methodologies for the synthesis of high-purity **Triisobutyl Phosphate**, a dietary toxicity and oncogenicity study in rats, and a neurotoxicity study in zebrafish larvae.

### 3.1. Synthesis of High-Purity **Triisobutyl Phosphate**

This protocol describes a method for producing high-purity TIBP through esterification, dealcoholization, and distillation.[15]

- **Esterification:** The reaction is initiated by reacting phosphorus oxychloride with an excess of isobutanol. This is a nucleophilic substitution reaction where the oxygen atom of the isobutanol's hydroxyl group attacks the electrophilic phosphorus atom of phosphorus oxychloride.[16] The reaction proceeds through the sequential replacement of chlorine atoms with isobutoxy groups.[16]
- **Hydrogen Chloride Absorption:** The hydrogen chloride gas generated during the esterification reaction is recovered using an absorption device.[15]

- Dealcoholization: The excess isobutanol is removed from the esterification reaction product. The recovered isobutanol can be recycled.[\[15\]](#)
- Purification: The dealcoholized material undergoes coarse and fine distillation to obtain the final high-purity product.[\[15\]](#) A purity of up to 99.98% has been reported with this method.[\[15\]](#)

### 3.2. Dietary Toxicity and Oncogenicity Study in Rats

This protocol outlines a 2-year study on the effects of dietary administration of Tri-n-butyl phosphate (a related compound) in Sprague-Dawley rats.[\[17\]](#)

- Test Animals: Groups of 50 male and 50 female Sprague-Dawley rats.[\[17\]](#)
- Administration: The test substance was administered in the diet at concentrations of 0, 200, 700, and 3000 ppm for 2 years.[\[17\]](#)
- Monitoring:
  - Body weights and food consumption were measured weekly for the first 13 weeks and monthly thereafter.[\[17\]](#)
  - Hematology was performed at 12, 18, and 24 months.[\[17\]](#)
  - Urinalyses were performed at 3 weeks and 3, 6, 12, and 18 months.[\[17\]](#)
- Endpoint Analysis:
  - All surviving animals were euthanized after 24 months of treatment.[\[17\]](#)
  - Macroscopic postmortem examinations were performed on all animals.[\[17\]](#)
  - Complete histopathological evaluation was performed on control and high-dose animals, with target organs examined in all dose groups.[\[17\]](#)

### 3.3. Neurotoxicity Study in Zebrafish Larvae

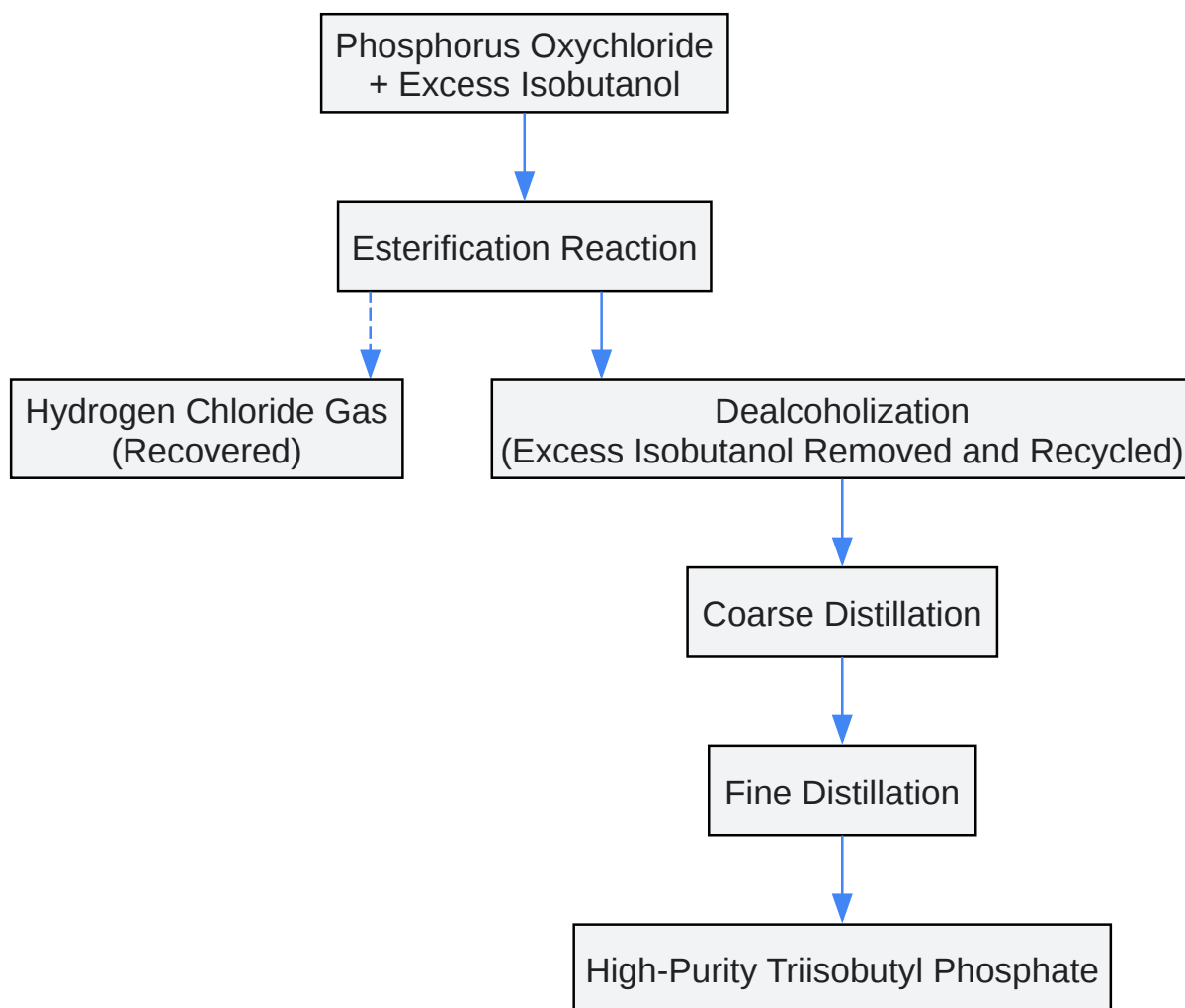
This study investigated the acute toxicity and neurotoxic effects of TIBP on zebrafish larvae.[\[14\]](#)

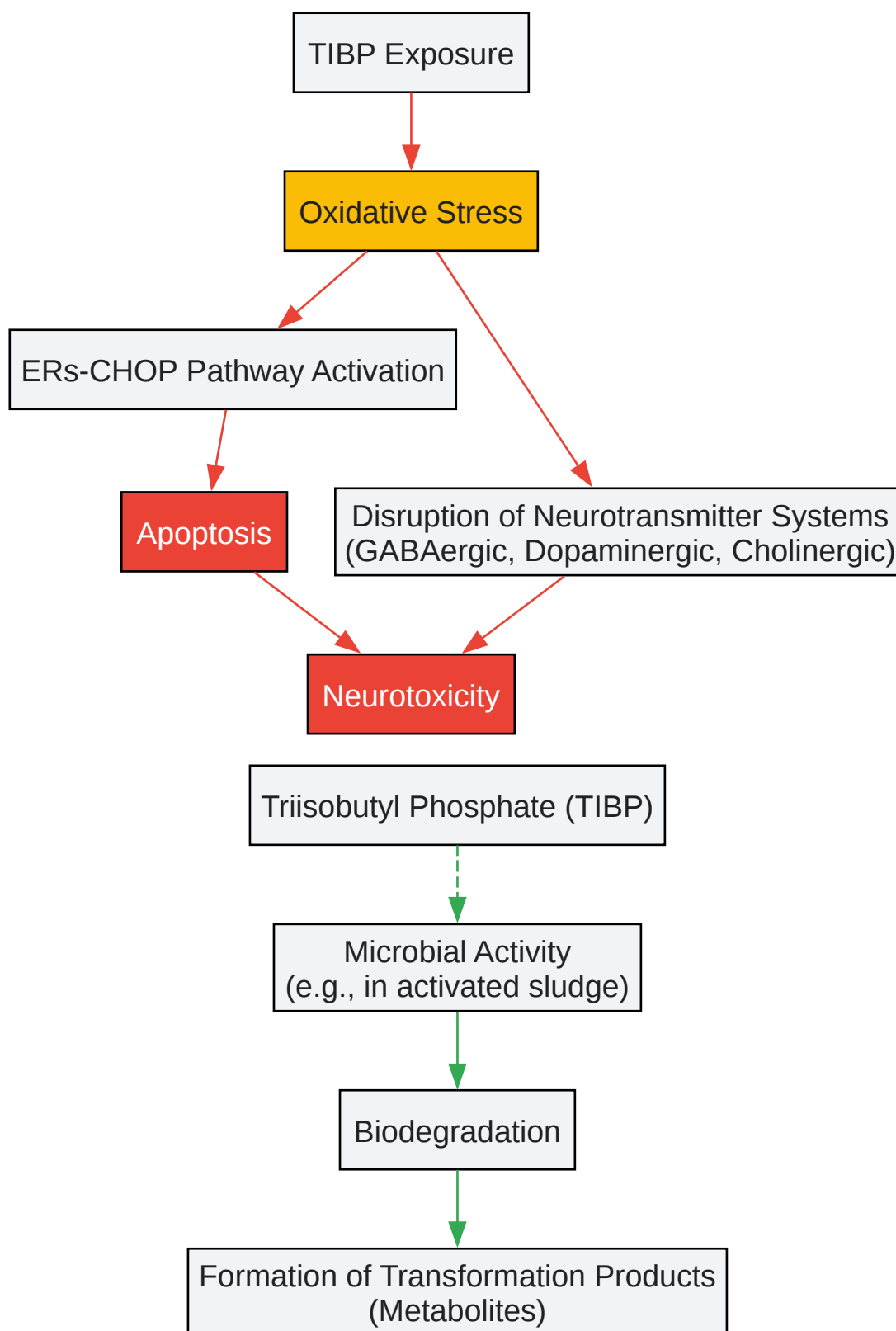
- Test Organism: Zebrafish larvae.[14]
- Exposure: Larvae were exposed to varying concentrations of TIBP based on the 120-hour LC50 value.[14]
- Endpoints Measured:
  - Developmental Toxicity: Heart rate, body length, and eye distance were measured.[14]
  - Behavioral Effects: Swimming activity was observed in a light test.[14]
  - Neurodevelopment: Neuro crest cell development was observed in Tg(HuC:eGFP) and Tg(sox10:eGFP) transgenic zebrafish lines.[14]
  - Gene Expression: Expression of key neurodevelopmental genes (mbpa, gap43, nestin, ngfra) and genes related to neurogenesis and acetylcholine was analyzed.[14]
  - Oxidative Stress: Upregulation of antioxidant enzymes and their transcription levels were measured.[14]
  - Apoptosis: Induction of the DNA damage-inducible transcript 3 (ddit3) was measured as an indicator of apoptosis.[14]

## Signaling Pathways and Workflows

The following diagrams, generated using the DOT language, illustrate key processes related to **Triisobutyl Phosphate**.

### 4.1. Synthesis Workflow of **Triisobutyl Phosphate**





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